

2-Chloro-4-methyl-5-nitropyridine handling and safety precautions

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Compound of Interest

Compound Name: 2-Chloro-4-methyl-5-nitropyridine

Cat. No.: B1210972

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Technical Support Center: 2-Chloro-4-methyl-5-nitropyridine

This guide provides essential handling and safety information for researchers, scientists, and drug development professionals working with **2-Chloro-4-methyl-5-nitropyridine**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Chloro-4-methyl-5-nitropyridine**?

A1: **2-Chloro-4-methyl-5-nitropyridine** is classified as a hazardous substance. The primary hazards include:

- Skin Irritation: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Serious Eye Irritation: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Harmful if Swallowed: It can be harmful if ingested.[\[1\]](#)[\[3\]](#)

Q2: What are the recommended storage conditions for this compound?

A2: To ensure stability and safety, store **2-Chloro-4-methyl-5-nitropyridine** in a tightly closed container in a dry, cool, and well-ventilated area.[1][2][3][5] It is also recommended to store it locked up and away from incompatible materials such as strong oxidizing agents.[2][3][6] Some sources suggest keeping it refrigerated and protected from light and air.[6]

Q3: What personal protective equipment (PPE) should I use when handling this chemical?

A3: Appropriate PPE is crucial to minimize exposure. Always use:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[1][2][3]
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[1][2][3]
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if working in a poorly ventilated area or if dust is generated.[1][7]

Q4: What should I do in case of accidental contact or exposure?

A4: Immediate action is critical. Follow these first-aid measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[1][2][3][5]
- If on Skin: Immediately wash the affected area with plenty of soap and water.[1][2][3][5] Remove contaminated clothing.[1][2][3][5] If irritation persists, get medical advice.[2][3]
- If in Eyes: Rinse cautiously with water for several minutes.[1][2][3] Remove contact lenses if present and easy to do. Continue rinsing.[1][2][3] Seek immediate medical attention.[2][3]
- If Swallowed: Rinse mouth with water.[1][3][5] Call a poison center or doctor for treatment advice.[1][3]

Troubleshooting Guide

Issue	Possible Cause	Solution
Unexpected reaction or decomposition	Incompatible materials (e.g., strong oxidizing agents) are present.	Ensure the reaction setup is free from contaminants. Store the compound away from incompatible substances. [2] [6]
Compound has changed color or appearance	Exposure to light, air, or improper storage conditions.	Store in a tightly sealed, opaque container in a cool, dry, and well-ventilated place, potentially under refrigeration. [1] [2] [3] [5] [6]
Difficulty in handling the solid due to static	The compound is a dry powder.	Use anti-static equipment and handle in a controlled environment to prevent dust accumulation.

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₆ H ₅ ClN ₂ O ₂	[7] [8]
Molecular Weight	172.57 g/mol	[7] [8]
Melting Point	37-39 °C	[7]
Boiling Point	91 °C at 5 mmHg	[7]
Flash Point	113 °C (235.4 °F) - closed cup	[7]

Experimental Protocols

Protocol 1: Safe Handling and Weighing of 2-Chloro-4-methyl-5-nitropyridine

- Preparation:
 - Ensure the work area is clean and well-ventilated, preferably within a chemical fume hood.

- Don all required PPE: safety goggles, lab coat, and chemical-resistant gloves.
- Have all necessary equipment ready: spatula, weighing paper/boat, and a calibrated analytical balance.
- Handling:
 - Carefully open the container to avoid creating dust.
 - Use a clean spatula to transfer the desired amount of the solid onto the weighing paper or boat.
 - Avoid any skin contact with the compound.
- Weighing:
 - Place the weighing paper/boat with the compound on the analytical balance.
 - Record the weight.
 - Promptly and securely close the container of **2-Chloro-4-methyl-5-nitropyridine**.
- Post-Weighing:
 - Clean the spatula and the weighing area thoroughly.
 - Dispose of any contaminated materials (e.g., weighing paper, gloves) in a designated hazardous waste container.
 - Wash hands thoroughly after handling.

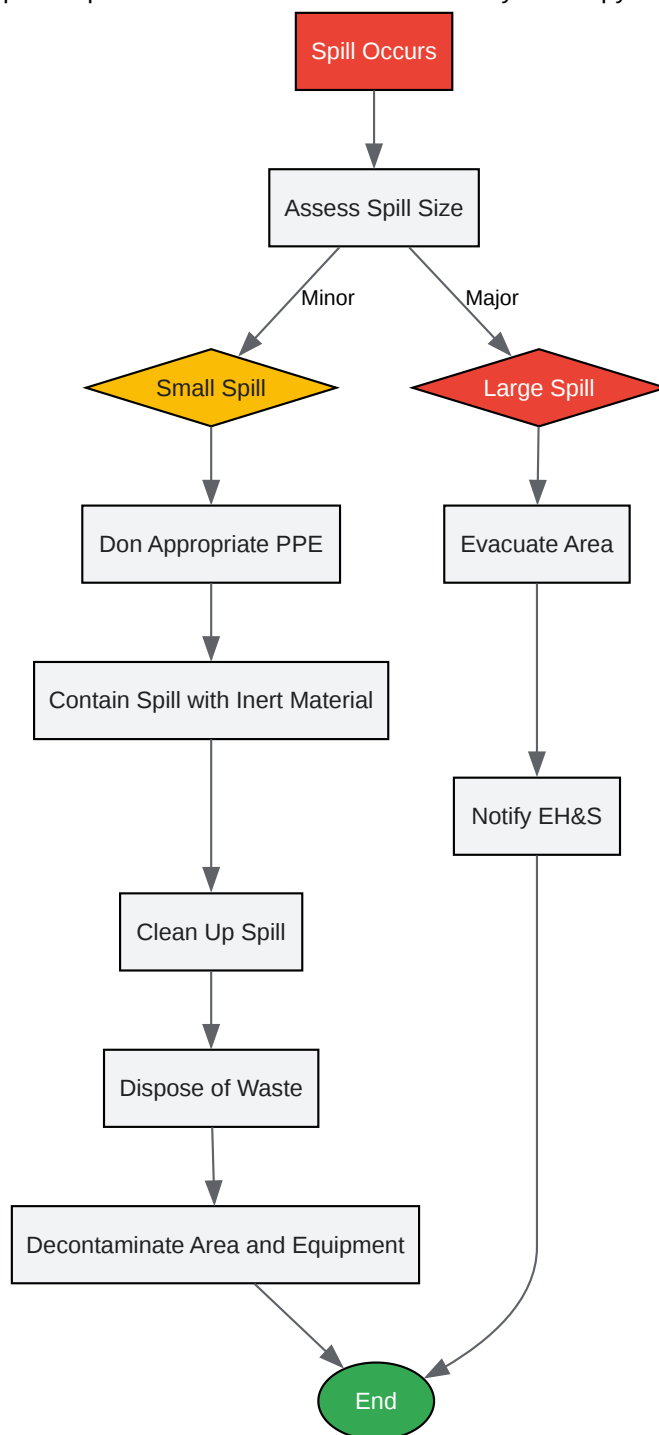
Protocol 2: Spill Response for 2-Chloro-4-methyl-5-nitropyridine

- Immediate Actions:
 - Evacuate the immediate area of the spill.
 - Ensure the area is well-ventilated.

- If the spill is large or in a confined space, contact your institution's emergency response team.
- Containment (for small spills):
 - Wearing appropriate PPE, cover the spill with an inert absorbent material like sand or vermiculite.
 - Do not use combustible materials such as sawdust.
- Cleanup:
 - Carefully sweep the absorbed material into a designated hazardous waste container.
 - Avoid creating dust during cleanup.
 - Clean the spill area with a suitable solvent (e.g., soap and water), and collect the cleaning materials for hazardous waste disposal.
- Decontamination:
 - Decontaminate all equipment used for the cleanup.
 - Properly dispose of all contaminated materials, including PPE, in a sealed, labeled hazardous waste container.

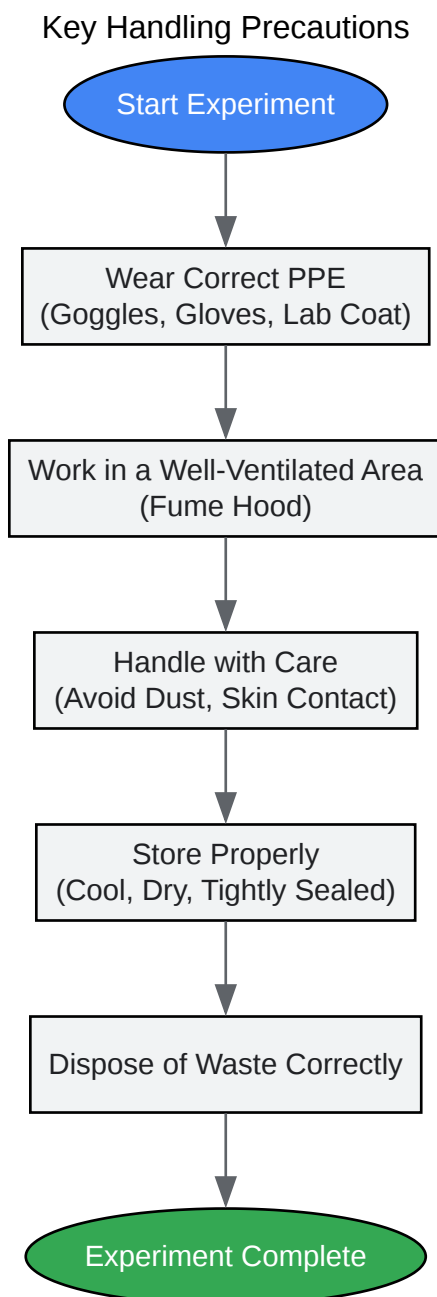
Visualizations

Spill Response Workflow for 2-Chloro-4-methyl-5-nitropyridine



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Caption: Decision tree for responding to a chemical spill.



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Caption: Workflow for safe handling of chemicals in a lab.

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